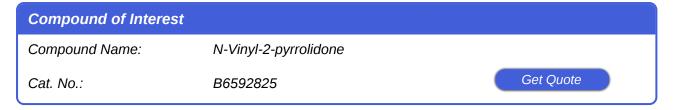


Check Availability & Theme

Spectroscopic Data of N-Vinyl-2-pyrrolidone: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **N-Vinyl-2-pyrrolidone** (NVP), a versatile organic compound widely used in the synthesis of polymers and copolymers for pharmaceutical and industrial applications. A thorough understanding of its spectroscopic characteristics is crucial for quality control, reaction monitoring, and structural elucidation. This document presents nuclear magnetic resonance (NMR), infrared (IR), and ultraviolet-visible (UV-Vis) spectroscopic data, along with detailed experimental protocols.

Spectroscopic Data Summary

The following sections summarize the key spectroscopic data for **N-Vinyl-2-pyrrolidone**.

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules.[1] The ¹H and ¹³C NMR spectra of NVP provide detailed information about its proton and carbon environments.

Table 1: ¹H NMR Spectroscopic Data for **N-Vinyl-2-pyrrolidone**



Chemical Shift (δ)	Multiplicity	Integration	Assignment
7.05	dd	1H	H-C=C (vinyl)
4.45	dd	1H	C=C-H (cis)
4.40	dd	1H	C=C-H (trans)
3.50	t	2H	-N-CH ₂ -
2.45	t	2H	-C(=O)-CH ₂ -
2.00	р	2H	-CH2-CH2-CH2-

Data obtained in CDCl3 at 90 MHz.[2]

Table 2: ¹³C NMR Spectroscopic Data for N-Vinyl-2-pyrrolidone

Chemical Shift (δ) ppm	Assignment
173.0	C=O
131.0	C=C (vinyl)
95.0	C=C (vinyl)
46.0	-N-CH₂-
31.0	-C(=O)-CH ₂ -
18.0	-CH2-CH2-CH2-

Data obtained in CDCl₃ at 90 MHz.[3]

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[4] The IR spectrum of NVP shows characteristic absorption bands for the amide and vinyl functional groups.

Table 3: IR Spectroscopic Data for N-Vinyl-2-pyrrolidone



Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
2982-2976	C-H Stretch	Alkane
1680	C=O Stretch	Amide (Lactam)
1630	C=C Stretch	Alkene (Vinyl)
1462-1460	C-H Bend	Alkane
1250	C-N Stretch	Amine
954-797	C=C Bend	Alkene (Vinyl)

Data obtained as a liquid film.[5][6]

UV-Vis spectroscopy provides information about the electronic transitions within a molecule.[7] For NVP, the absorption is primarily due to the $n \to \pi^*$ and $\pi \to \pi^*$ transitions associated with the carbonyl and vinyl groups.

Table 4: UV-Vis Spectroscopic Data for N-Vinyl-2-pyrrolidone

λmax (nm)	Solvent	Electronic Transition
~300	Not Specified	$n \to \pi^*$

The optical absorbance of plasma-polymerized NVP thin films shows a peak at around 300 nm. [6]

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above. Instrument-specific parameters may require optimization.

- Sample Preparation: Dissolve 5-10 mg of purified **N-Vinyl-2-pyrrolidone** in approximately 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆).[8]
- Internal Standard: Add a small amount of an internal standard, such as tetramethylsilane (TMS), to the solution.[9]



- Transfer: Filter the solution into a clean NMR tube to a height of about 4-5 cm.[8]
- Data Acquisition: Place the NMR tube in the spectrometer and acquire the ¹H and ¹³C NMR spectra. A combination of 1D and 2D NMR experiments may be necessary for complete structural elucidation.[3]
- Data Processing: Process the acquired data, including Fourier transformation, phase correction, and baseline correction.
- Analysis: Analyze the chemical shifts, coupling constants, and integration to assign the signals to the respective nuclei in the NVP molecule.[10]
- Sample Preparation: As NVP is a liquid at room temperature, it can be analyzed as a "neat" spectrum.[11] Place one to two drops of the pure liquid between two polished salt plates (e.g., NaCl or KBr).[4][11]
- Plate Placement: Gently press the plates together to form a thin liquid film.
- Data Acquisition: Place the salt plate "sandwich" in the sample holder of the FT-IR spectrometer.[11]
- Background Scan: Run a background spectrum of the empty salt plates.
- Sample Scan: Run the spectrum of the NVP sample. The instrument software will automatically ratio the sample spectrum against the background.
- Analysis: Identify the characteristic absorption bands and correlate them to the functional groups in the NVP molecule.[12]
- Sample Preparation: Prepare a dilute solution of **N-Vinyl-2-pyrrolidone** in a suitable UV-transparent solvent (e.g., ethanol, water).[13] The concentration should be adjusted to ensure the absorbance is within the linear range of the instrument.
- Cuvette Preparation: Clean a quartz cuvette and rinse it with the solvent being used.[13]
- Blank Measurement: Fill the cuvette with the pure solvent and place it in the spectrophotometer to measure the baseline.[14][15]

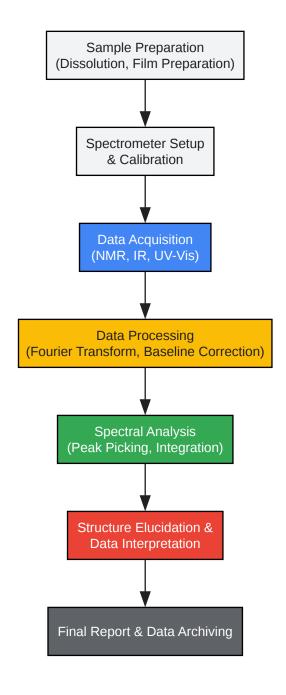


- Sample Measurement: Empty the cuvette, rinse it with the NVP solution, and then fill it with the sample solution. Place the cuvette back into the spectrophotometer.
- Data Acquisition: Scan the absorbance of the sample over a specific wavelength range (e.g., 200-400 nm).[15]
- Analysis: Identify the wavelength of maximum absorbance (λmax) and determine the molar absorptivity if the concentration is known.[7]

Spectroscopic Analysis Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **N-Vinyl-2-pyrrolidone**.





Click to download full resolution via product page

Caption: A logical workflow for the spectroscopic analysis of a chemical compound.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint of **N-Vinyl-2-pyrrolidone**. The ¹H and ¹³C NMR spectra confirm the connectivity of the atoms, the IR spectrum identifies the key functional groups (amide and vinyl), and the UV-Vis spectrum characterizes its electronic properties. These data, in conjunction with the provided



experimental protocols, serve as a valuable resource for researchers and professionals working with this important chemical intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. NMR Spectroscopy [www2.chemistry.msu.edu]
- 2. N-Vinyl-2-pyrrolidone(88-12-0) 1H NMR [m.chemicalbook.com]
- 3. N-Vinyl-2-pyrrolidone(88-12-0) 13C NMR spectrum [chemicalbook.com]
- 4. Infrared Spectroscopy [www2.chemistry.msu.edu]
- 5. N-Vinyl-2-pyrrolidone(88-12-0) IR Spectrum [chemicalbook.com]
- 6. journalijsra.com [journalijsra.com]
- 7. ej-eng.org [ej-eng.org]
- 8. benchchem.com [benchchem.com]
- 9. web.mit.edu [web.mit.edu]
- 10. nmr.chem.ox.ac.uk [nmr.chem.ox.ac.uk]
- 11. webassign.net [webassign.net]
- 12. amherst.edu [amherst.edu]
- 13. ossila.com [ossila.com]
- 14. engineering.purdue.edu [engineering.purdue.edu]
- 15. Video: UV-Vis Spectroscopy of Dyes Procedure [jove.com]
- To cite this document: BenchChem. [Spectroscopic Data of N-Vinyl-2-pyrrolidone: A
 Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b6592825#n-vinyl-2-pyrrolidone-spectroscopic-data-nmr-ir-uv-vis]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com